

Production of Indium-110 from Cadmium-110

Targets: A Technical Guide

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Compound of Interest

Compound Name: Indium-110

CAS No.: 14133-75-6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the production of the positron-emitting radionuclide **Indium-110** (^{110}In) from Cadmium-110 (^{110}Cd) targets. ^{110}In , with its isomeric state $^{110\text{m}}\text{In}$, holds potential for application in Positron Emission Tomography (PET) imaging. This document details the nuclear reactions, experimental protocols for target preparation, chemical separation, and quality control procedures, presenting quantitative data in structured tables and visualizing key processes through diagrams.

Overview of Indium-110

Indium-110 exists in two isomeric states, a ground state ($^{110\text{g}}\text{In}$) and a metastable state ($^{110\text{m}}\text{In}$), both of which decay to stable Cadmium-110 (^{110}Cd). Their distinct decay characteristics are crucial for production and application considerations.

Table 1: Nuclear and Decay Properties of **Indium-110** Isomers

Property	Indium-110g (Ground State)	Indium-110m (Metastable State)
Half-life ($T_{1/2}$)	4.92(8) hours[1]	69.1(5) minutes[2]
Spin and Parity	7+[1]	2+[2]
Decay Mode	100% EC/ β^+ [1]	100% EC/ β^+ [2]
Q-value (EC)	3878(12) keV[3]	-
Excitation Energy	-	62.08(4) keV[2]
Prominent Gamma-ray Energies (keV)	937.478[4]	657.75[4]

Nuclear Production Routes

The primary methods for producing ^{110}In involve bombarding enriched ^{110}Cd targets with charged particles in a cyclotron. The two most common reactions are proton- and deuteron-induced reactions.

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Proton-Induced Reaction: $^{110}\text{Cd}(p,n)^{110}\text{In}$

This reaction is a common method for producing ^{110}In . The cross-section for this reaction has been studied, and experimental data is available, although it can be sparse.

Table 2: Experimental Cross-Section Data for the $^{110}\text{Cd}(p,n)^{110}\text{In}$ Reaction

Proton Energy (MeV)	Cross-Section (mb)	State	Reference
14.14 ± 2.03	155.3 ± 21.9	Ground (7^+)	[4]

Note: The measurement of the metastable state cross-section is challenging due to overlapping gamma energies from other reaction channels.[4]

Deuteron-Induced Reaction: $^{110}\text{Cd}(\text{d},2\text{n})^{110}\text{In}$

The (d,2n) reaction on ^{110}Cd provides an alternative route to ^{110}In . The International Atomic Energy Agency (IAEA) provides recommended cross-section data for the production of the metastable state, $^{110\text{m}}\text{In}$.

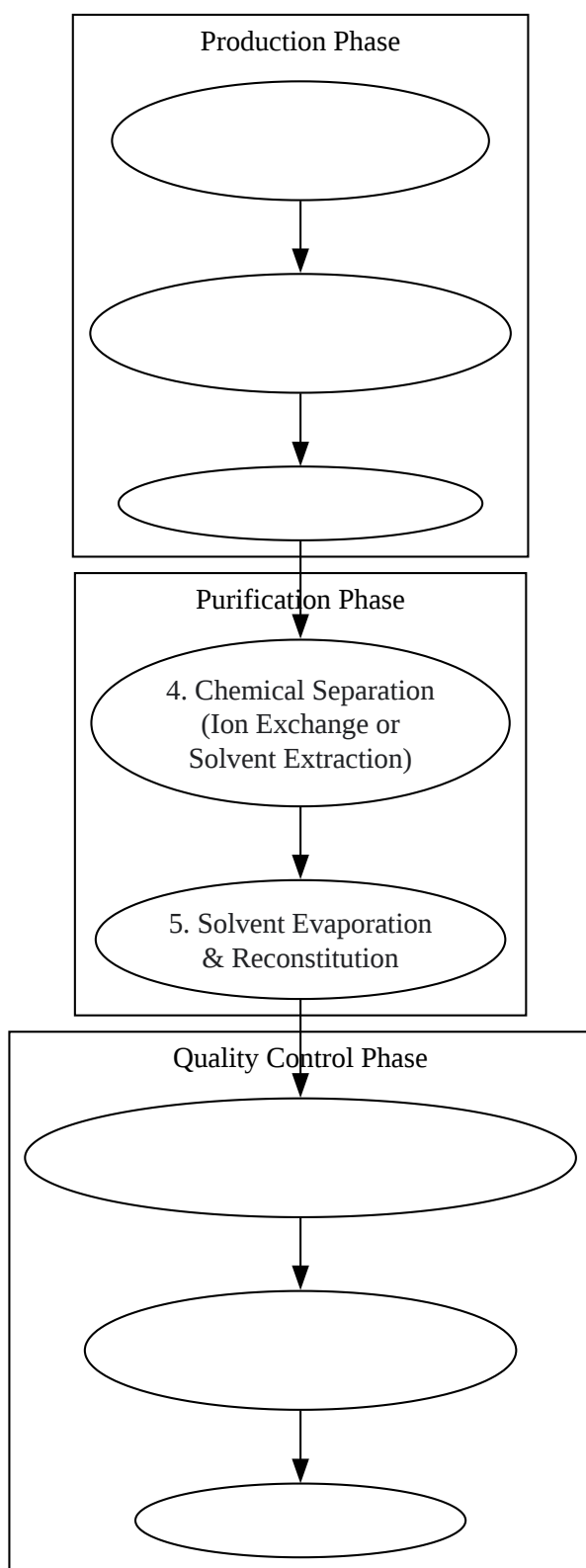
Table 3: Recommended Cross-Section Data for the $^{110}\text{Cd}(\text{d},2\text{n})^{110\text{m}}\text{In}$ Reaction (IAEA)

Deuteron Energy (MeV)	Cross-Section (mb)	Uncertainty (mb)
8.7	3.6	1.8
10.0	120.1	7.7
12.0	347.9	22.0
14.0	478.1	26.1
16.0	447.0	22.8
18.0	358.0	18.0
20.0	276.1	13.8
25.0	148.0	7.4
30.0	84.2	4.2

(Data extracted from IAEA-NDS)

Experimental Protocols

The production of high-purity ^{110}In suitable for radiopharmaceutical applications involves a multi-step process, from target preparation to final quality control.



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Target Preparation

The preparation of a robust and efficient target is critical for successful radionuclide production. Enriched ^{110}Cd (typically >95%) is used to minimize the production of isotopic impurities.

Method: Electroplating of Cadmium-110

- **Substrate Preparation:** A high-purity copper or silver disc is used as the backing material. The surface is mechanically polished and chemically etched to ensure strong adherence of the cadmium layer.
- **Plating Bath:** A cyanide-based or fluoborate-based electrolyte solution containing enriched ^{110}Cd is prepared. Cyanide baths are common and produce a smooth, bright finish.[\[5\]](#)
- **Electrodeposition:** The substrate is made the cathode in an electrochemical cell, with a cadmium anode. A direct current is applied to deposit a thin, uniform layer of ^{110}Cd onto the substrate.[\[5\]](#) The thickness is typically in the range of 10-50 μm , depending on the desired yield and beam energy.
- **Target Finishing:** The plated target is rinsed with deionized water, dried, and its thickness and uniformity are verified.

Target Irradiation

The prepared ^{110}Cd target is mounted in a target holder and irradiated with a proton or deuteron beam from a cyclotron.

- **Beam Energy:** Chosen to maximize the cross-section of the desired reaction while minimizing competing reactions (e.g., $(p, 2n)$). For the $^{110}\text{Cd}(p, n)$ reaction, energies around 14-16 MeV are often used.[\[6\]](#)
- **Beam Current:** Typically in the range of 10-100 μA , depending on the thermal properties of the target.
- **Irradiation Time:** Varies from 1 to several hours, determined by the half-life of ^{110}In and the desired activity.

Chemical Separation and Purification

After irradiation, the ^{110}In must be chemically separated from the bulk ^{110}Cd target material and any metallic impurities. Cation exchange chromatography is a highly effective method for this separation.^[7]

Protocol: Cation Exchange Chromatography

- **Target Dissolution:** The irradiated cadmium layer is dissolved from the substrate using a minimal volume of concentrated nitric acid (HNO_3). The solution is then carefully evaporated to near dryness and reconstituted in a weak acid solution (e.g., 0.1 M HCl or 0.2 M HBr in 50% acetone).^[7]
- **Column Preparation:** A column is packed with a strongly acidic cation exchange resin, such as AG50W-X8. The resin is pre-conditioned by washing with the same weak acid solution used for sample reconstitution.
- **Loading:** The dissolved target solution is loaded onto the column.
- **Elution of Cadmium:** The bulk cadmium is eluted from the column using a solution of 0.20 M HBr in 50% acetone.^[7] Cadmium forms weaker cationic or anionic complexes in this medium and passes through the column, while indium remains strongly adsorbed.
- **Elution of Indium:** After the cadmium has been completely removed (monitored by collecting fractions), the desired ^{110}In is eluted from the resin using a stronger acid, such as 1.0 M HCl.^[7]
- **Final Processing:** The ^{110}In -containing fraction is collected. The solution is evaporated, and the residue is reconstituted in a biocompatible solution, such as sterile 0.05 M HCl or a citrate buffer, for subsequent use.

Quality Control

To ensure the safety and efficacy of the ^{110}In for potential use in humans, rigorous quality control (QC) tests are mandatory.^{[8][9][10][11]}

Table 4: Quality Control Specifications for Radiopharmaceutical-Grade ^{110}In

QC Test	Method	Specification
Radionuclidic Purity	High-Purity Germanium (HPGe) Gamma Spectrometry	> 99.5% ^{110}In . Identify and quantify any long-lived impurities after decay of ^{110}In .
Radiochemical Purity	Radio-TLC or Radio-HPLC	> 95% as $^{110}\text{In}[\text{InCl}_3]$ or other specified chemical form.
Chemical Purity	ICP-MS or ICP-AES	Limits on metallic impurities, especially residual Cadmium (a toxic heavy metal).
pH	pH meter or calibrated pH strips	Typically between 1.0 and 3.0 for $^{110}\text{In}[\text{InCl}_3]$ to prevent hydrolysis. ^[8]
Sterility	Direct inoculation or membrane filtration	No microbial growth.
Bacterial Endotoxins	Limulus Amebocyte Lysate (LAL) test	Within acceptable limits (e.g., < 175 EU/V).

Decay Scheme Visualization

The decay of ^{110}In isomers proceeds entirely to stable ^{110}Cd through electron capture (EC) or positron (β^+) emission, followed by gamma-ray emissions from the excited states of the daughter nuclide.

```
// Energy Levels {rank=same; In110m [label="110mIn (2+)\nT1/2=69.1 min"];} {rank=same; In110g [label="110gIn (7+)\nT1/2=4.92 h"];} {rank=same; Cd110_excited [label="Excited States of 110Cd"];} {rank=same; Cd110_ground [label="110Cd (0+, stable)"]};
```

```
// Nodes for lines node [shape=point, width=0]; start_m [pos="1.5,2.5!", label=""]; start_g [pos="0.5,2.5!", label=""]; mid_point [pos="1,1!", label=""]; end_point [pos="1,0!", label=""];
```

```
// Invisible edges for positioning In110m -> In110g [style=invis]; In110g -> Cd110_excited [style=invis]; Cd110_excited -> Cd110_ground [style=invis];
```

```
// Decay Paths edge [color="#EA4335"]; start_m -> mid_point [label=" EC/β+",  
fontcolor="#202124"]; start_g -> mid_point [label=" EC/β+", fontcolor="#202124"];  
  
// Gamma Decay edge [color="#FBBC05", style=wavy, arrowhead=none, constraint=false];  
mid_point -> end_point [label=" γ-rays", fontcolor="#202124"];  
  
// Level lines edge [color="#5F6368", arrowhead=none]; L_In110m [pos="1.2,2.5!", label=""];  
R_In110m [pos="1.8,2.5!", label=""]; L_In110m -> R_In110m; L_In110g [pos="0.2,2.5!",  
label=""]; R_In110g [pos="0.8,2.5!", label=""]; L_In110g -> R_In110g; L_Cd_exc [pos="0.7,1!",  
label=""]; R_Cd_exc [pos="1.3,1!", label=""]; L_Cd_exc -> R_Cd_exc; L_Cd_gnd [pos="0.7,0!",  
label=""]; R_Cd_gnd [pos="1.3,0!", label=""]; L_Cd_gnd -> R_Cd_gnd; } ends_dot  
Caption:  
Simplified decay scheme of 110In isomers to 110Cd.
```

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